

Health and safety information for 2-(Bromomethyl)benzoic acid

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzoic acid

Cat. No.: B1267480

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An In-Depth Technical Guide to the Health and Safety of **2-(Bromomethyl)benzoic Acid**

Introduction

2-(Bromomethyl)benzoic acid (CAS No: 7115-89-1) is a bifunctional aromatic compound featuring both a carboxylic acid and a reactive bromomethyl group.^[1] This unique structure makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and novel materials.^[2] Its utility in research, however, is matched by its significant hazardous properties. The primary danger associated with this compound is its severe corrosivity, capable of causing extensive damage to skin, eyes, and mucous membranes.^{[3][4]}

This guide provides an in-depth analysis of the health and safety profile of **2-(Bromomethyl)benzoic acid**. It is designed for researchers, chemists, and drug development professionals who handle this substance. The focus is not merely on listing hazards but on understanding the causality behind them, enabling the implementation of robust, self-validating safety protocols grounded in established chemical principles.

Core Hazard Identification and Classification

2-(Bromomethyl)benzoic acid is classified as a highly hazardous substance. Its danger stems from its ability to act as both a strong irritant and a corrosive agent. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its primary threats.

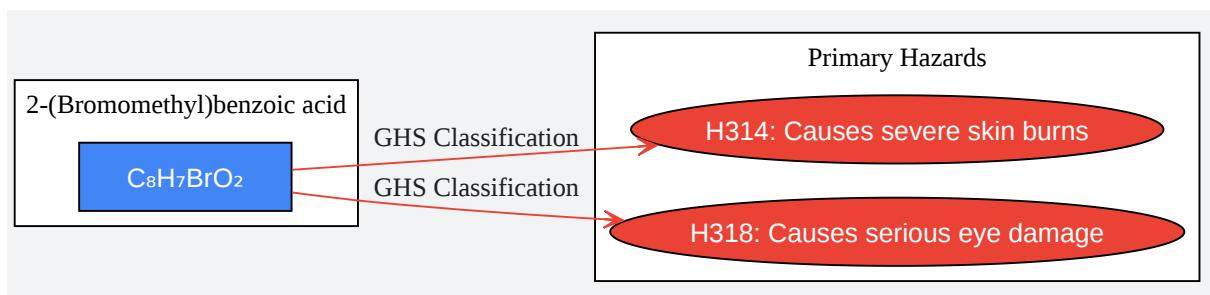
GHS Classification Summary

The following table summarizes the GHS classification for **2-(Bromomethyl)benzoic acid**, which is consistently reported across multiple safety data sheets.

Parameter	Classification	Reference
GHS Pictogram	Corrosion (GHS05)	[1] [3]
Signal Word	Danger	[1] [3] [5] [6]
Hazard Class	Skin Corrosion / Irritation (Category 1B)	[3] [4]
Hazard Statements	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage.	[1] [3] [5] [6]

Mechanistic Insight into Corrosivity

The severe corrosive nature of **2-(Bromomethyl)benzoic acid** is not arbitrary; it is a direct consequence of its molecular structure. The bromomethyl group (-CH₂Br) is a potent lachrymator and an effective alkylating agent. Upon contact with moisture, such as that present on skin, in the eyes, or in the respiratory tract, the compound can hydrolyze to release hydrobromic acid (HBr), a strong, corrosive acid. This, combined with the inherent acidity of the carboxylic acid group, leads to rapid and severe chemical burns. Understanding this mechanism underscores the critical importance of preventing all direct contact.



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Caption: GHS Hazard Profile for **2-(Bromomethyl)benzoic acid**.

Exposure Controls and Personal Protection

Given the severe hazards, a multi-layered approach to exposure control is mandatory. This follows the hierarchy of controls, prioritizing engineering solutions before relying on personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the hazard. For a corrosive solid like **2-(Bromomethyl)benzoic acid**, the following are non-negotiable:

- Chemical Fume Hood: All handling of the solid compound and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[\[4\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.
- Emergency Stations: An eyewash station and a safety shower must be located in immediate proximity to the handling area.[\[4\]](#) Their functionality must be tested regularly.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is the last line of defense and must be selected to withstand a corrosive chemical.

Protection Area	Required Equipment	Rationale and Standards
Eye and Face	Chemical safety goggles conforming to EU Standard EN166 or OSHA 29 CFR 1910.133. A full-face shield is required when there is a splash hazard.	Protects against dust particles and splashes that can cause irreversible eye damage. [4] [7] [8]
Skin and Body	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron. Full-length pants and closed-toe shoes are mandatory.	Prevents contact with skin, which would result in severe chemical burns. Gloves must be inspected before use and disposed of after handling. [4] [7] [8]
Respiratory	A NIOSH/MSHA or EU Standard EN 149 approved respirator is required if dust generation is unavoidable or if working outside a fume hood (not recommended).	Protects the respiratory tract from irritation and corrosive damage. [4]

Standard Operating Procedures: Handling and Storage

Strict adherence to established protocols is critical for safety. These procedures should be incorporated into the laboratory's chemical hygiene plan.

Protocol for Safe Handling

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items. Confirm the locations of the eyewash station, safety shower, and spill kit.
- Donning PPE: Wear all required PPE as specified in Section 2.2.

- Weighing and Transfer: Conduct all weighing and transfers of the solid powder within the fume hood. Use a spatula to handle the material and avoid creating dust.^[8] If transferring to a reaction vessel, do so slowly and carefully.
- Dissolution: When preparing solutions, add the solid **2-(Bromomethyl)benzoic acid** to the solvent slowly. Be aware of potential exothermic reactions.
- Post-Handling: Tightly seal the container immediately after use.
- Decontamination: Clean any contaminated surfaces thoroughly. Dispose of contaminated gloves and any disposable labware as hazardous waste.
- Hygiene: Wash hands and arms thoroughly with soap and water after removing gloves and exiting the work area.^{[3][9]}

Protocol for Safe Storage

- Location: Store in a designated "Corrosives" or "Acids" cabinet.^[4] The storage area should be cool, dry, and well-ventilated.^{[4][10]}
- Temperature: Several suppliers recommend refrigerated storage (2-8°C) under an inert atmosphere (e.g., argon or nitrogen).^{[1][2][6]} This is best practice to minimize degradation and maintain compound integrity.
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.^{[4][9]}
- Security: The substance should be stored locked up to restrict access to authorized personnel only.^{[3][4][10]}
- Incompatibilities: Segregate from incompatible materials, especially strong bases, oxidizing agents, and metals, to prevent violent reactions.^{[4][11]}

Emergency and First-Aid Response

In the event of an exposure, immediate and correct action is vital to mitigate injury. All personnel working with this compound must be trained on these procedures.

First-Aid Measures by Exposure Route

- Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[4][9]
- Remove contact lenses if present and easy to do.[5][9]
- Seek immediate medical attention. Call emergency services without delay.[4]

- Skin Contact:

- Immediately remove all contaminated clothing, shoes, and jewelry while under a safety shower.[4][5]
- Wash the affected area with soap and plenty of water for at least 15 minutes.[4][5][9]
- Seek immediate medical attention.[4]

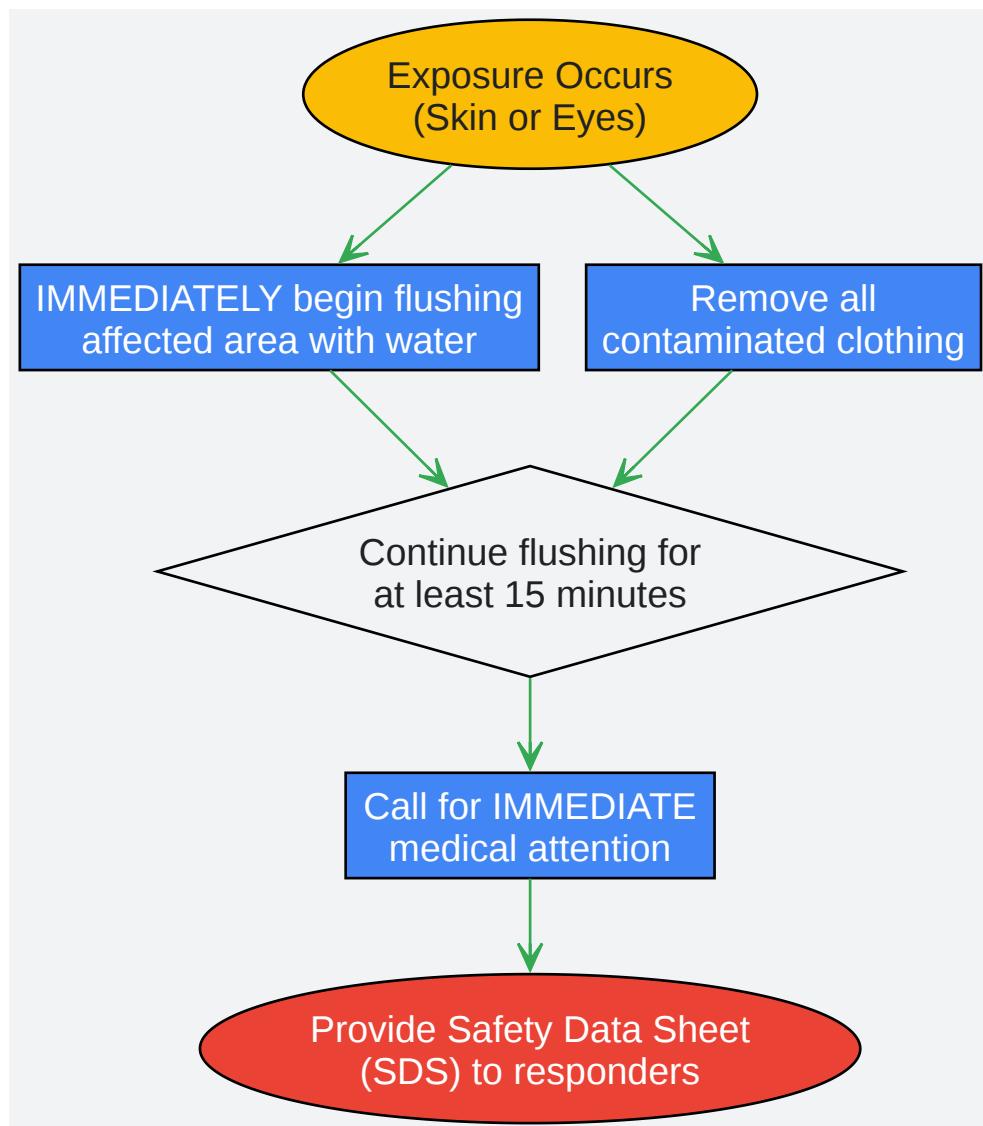
- Inhalation:

- Move the victim to fresh air immediately.[4][5]
- If breathing is difficult, provide oxygen. If the victim is not breathing, trained personnel should begin artificial respiration. Do not use mouth-to-mouth resuscitation.[4][5]
- Seek immediate medical attention.[4]

- Ingestion:

- Do NOT induce vomiting.[4] This is critical, as vomiting will re-expose the esophagus to the corrosive chemical, causing further damage.[11]
- Rinse the mouth thoroughly with water.[4][5]
- If the person is conscious and able to swallow, have them drink one or two glasses of water to dilute the substance.

- Never give anything by mouth to an unconscious person.[4][5]
- Seek immediate medical attention. Call a Poison Control Center or emergency services immediately.[4][5]



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Caption: Emergency response workflow for skin or eye exposure.

Toxicological Profile and Disposal

Toxicological Data

The toxicological properties of **2-(Bromomethyl)benzoic acid** have not been fully investigated. [4][11] There is no specific LD50 or LC50 data available in the reviewed literature. The primary toxic effect is understood through its classification as a corrosive substance. Ingestion is particularly dangerous as it can cause severe swelling, damage to delicate tissues, and potential perforation of the stomach or esophagus.[11]

Disposal Considerations

2-(Bromomethyl)benzoic acid and any materials contaminated with it must be treated as hazardous waste.

- Waste Disposal: Do not dispose of down the drain or in general waste.[4]
- Regulatory Compliance: Disposal must be carried out by a licensed waste disposal company in strict accordance with all local, regional, and national regulations.[11]
- Containers: Empty containers should be triple-rinsed (with an appropriate solvent) and disposed of as hazardous waste, as they will retain chemical residue.

Conclusion

2-(Bromomethyl)benzoic acid is a powerful synthetic tool whose utility is coupled with significant, non-trivial hazards. Its severe corrosivity demands the utmost respect and adherence to stringent safety protocols. By understanding the chemical basis of its hazards and implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can mitigate the risks and handle this compound with a high degree of safety.

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